

A Comparative Guide to Photovoltaic Efficiencies: Tin Selenide (SnSe₂) vs. Perovskite Solar Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stannic selenide

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A critical analysis of the current experimental landscape reveals a significant disparity in the maturity and performance of tin diselenide (SnSe₂) and perovskite solar cells. While perovskite solar cells have demonstrated remarkable advancements in power conversion efficiency, experimental data for complete SnSe₂-based photovoltaic devices remains limited. This guide provides a comprehensive comparison based on available experimental data, highlighting the current state-of-the-art for both technologies and addressing the existing knowledge gap for SnSe₂.

Performance Metrics: A Tale of Two Materials

Quantitative analysis of photovoltaic performance is crucial for evaluating and comparing different solar cell technologies. The key metrics include Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF). The following table summarizes the experimentally reported values for perovskite solar cells and the most relevant available data for tin selenide (SnSe)-based devices, as specific data for SnSe₂ solar cells is not widely reported in the literature.

Photovoltaic Parameter	Perovskite Solar Cells (Single-Junction)	Tin Selenide (SnSe)-based Solar Cells
Power Conversion Efficiency (PCE)	Up to 26.7% (certified)	Up to 6.44% (for a p-SnSe/n-Si heterojunction)
Open-Circuit Voltage (Voc)	Typically > 1.1 V	~0.425 V (for a p-SnSe/n-Si heterojunction)
Short-Circuit Current Density (Jsc)	Typically > 25 mA/cm ²	~17.23 mA/cm ² (for a p-SnSe/n-Si heterojunction)
Fill Factor (FF)	Typically > 80%	~0.44 (for a p-SnSe/n-Si heterojunction)

Note: The data for SnSe-based solar cells is based on a heterojunction device and may not be representative of a pure SnSe₂ solar cell's potential.

Perovskite solar cells have rapidly emerged as a frontrunner in photovoltaic research, with certified efficiencies for single-junction cells reaching as high as 26.7%.^[1] In contrast, the experimental efficiencies reported for tin selenide-based solar cells are considerably lower. It is important to note that the available data is for SnSe, which has a different stoichiometry and potentially different electronic properties than SnSe₂. One of the highest reported efficiencies for a SnSe-based device is 6.44% for a p-SnSe/n-Si heterojunction solar cell.^[1] Theoretical studies suggest that SnSe-based solar cells have the potential for high efficiency, but these predictions are yet to be fully realized experimentally.^[2]

Experimental Protocols: Fabrication and Characterization

The fabrication and characterization methodologies are critical to understanding the performance of solar cells. Below are generalized protocols for both perovskite and tin selenide-based thin-film solar cells.

Perovskite Solar Cell Fabrication (Solution-Processing)

Perovskite thin films are commonly fabricated using solution-based methods due to their low cost and scalability. A typical spin-coating procedure is as follows:

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-Ozone to improve the wettability.
- **Electron Transport Layer (ETL) Deposition:** A layer of tin oxide (SnO_2) nanoparticles dispersed in a solvent is deposited onto the ITO substrate by spin-coating, followed by annealing.
- **Perovskite Precursor Solution Preparation:** A precursor solution is prepared by dissolving perovskite precursors (e.g., lead iodide and methylammonium iodide) in a solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Perovskite Film Deposition:** The perovskite precursor solution is spin-coated onto the ETL. During the spinning process, an anti-solvent is often dripped onto the substrate to induce rapid crystallization and form a uniform film. The film is then annealed at a specific temperature to complete the crystallization process.
- **Hole Transport Layer (HTL) Deposition:** A solution of a hole-transporting material, such as Spiro-OMeTAD, is spin-coated on top of the perovskite layer.
- **Metal Contact Deposition:** Finally, a metal contact, typically gold or silver, is deposited on the HTL by thermal evaporation to complete the device.

Tin Selenide (SnSe_2) Thin Film Fabrication (Thermal Evaporation)

While complete SnSe_2 solar cell fabrication protocols are not as standardized, the deposition of the SnSe_2 absorber layer is a key step. Thermal evaporation is a common technique for depositing thin films of tin selenide.

- **Substrate Preparation:** Similar to perovskite solar cells, substrates such as molybdenum-coated soda-lime glass are thoroughly cleaned.
- **Source Material Preparation:** High-purity SnSe_2 powder or granules are placed in a crucible within a thermal evaporation chamber.

- **Deposition:** The chamber is evacuated to a high vacuum. The crucible containing the SnSe_2 is heated to its sublimation temperature. The vaporized material then travels and condenses onto the cooler substrate, forming a thin film. The thickness of the film is controlled by the deposition time and rate, which is monitored by a quartz crystal microbalance.
- **Annealing:** The deposited film may be annealed at a specific temperature in a controlled atmosphere to improve its crystallinity and electronic properties.
- **Device Completion:** To fabricate a complete solar cell, subsequent layers such as a buffer layer (e.g., CdS), a window layer (e.g., ZnO), and top contacts would be deposited using techniques like chemical bath deposition, sputtering, or evaporation.

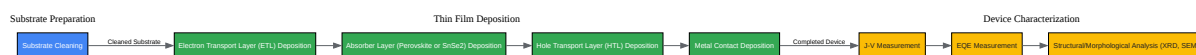
Characterization Techniques

The performance of the fabricated solar cells is evaluated using a suite of characterization techniques:

- **Current Density-Voltage (J-V) Measurement:** This is the primary method to determine the key photovoltaic parameters (PCE, V_{oc} , J_{sc} , FF). The solar cell is illuminated by a solar simulator with a standard AM1.5G spectrum, and the current is measured as the voltage is swept.
- **External Quantum Efficiency (EQE):** EQE measures the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given energy. This provides insight into the light harvesting and charge collection efficiency of the device across the solar spectrum.
- **X-ray Diffraction (XRD):** XRD is used to determine the crystal structure and phase purity of the deposited thin films.
- **Scanning Electron Microscopy (SEM):** SEM provides high-resolution images of the surface morphology and cross-section of the solar cell, allowing for the examination of film uniformity and layer thicknesses.

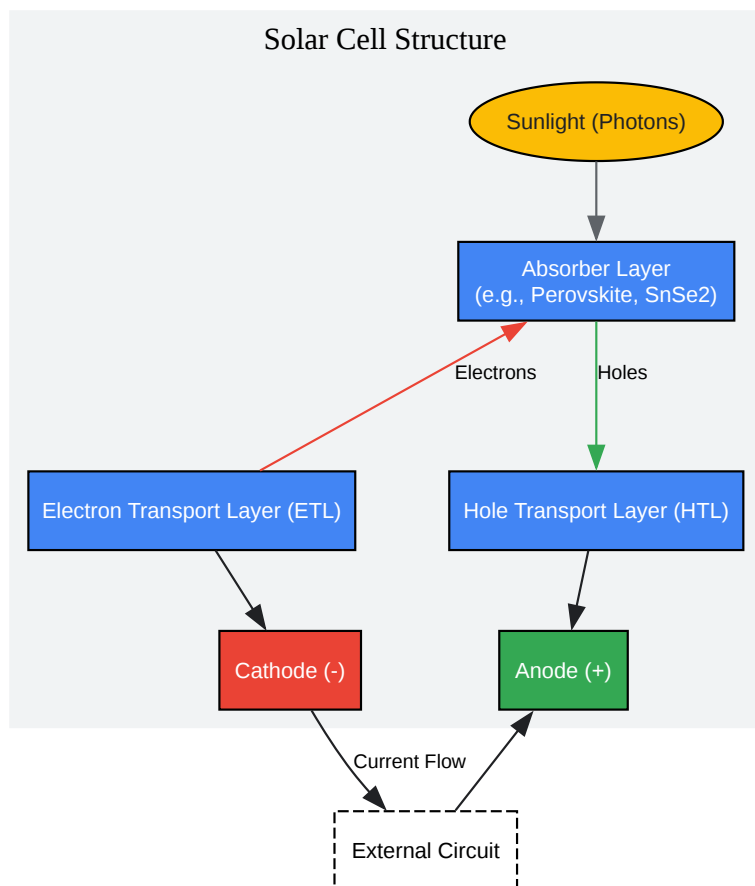
Visualizing the Process and Principles

To better understand the experimental workflow and the fundamental operation of these solar cells, the following diagrams are provided.



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Caption: Experimental workflow for thin-film solar cell fabrication and characterization.



Working Principle

1. Photon Absorption & Electron-Hole Pair Generation

2. Charge Separation

3. Charge Transport

4. Charge Collection

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Caption: Fundamental working principle of a photovoltaic device.

Conclusion: A Promising but Nascent Alternative

In conclusion, perovskite solar cells currently exhibit vastly superior and well-documented photovoltaic performance compared to what has been experimentally demonstrated for tin

selenide-based solar cells. The rapid progress in perovskite technology is supported by a large and growing body of research, with established and versatile fabrication protocols.

Tin selenide, and specifically SnSe_2 , remains a material of interest for photovoltaic applications due to its earth-abundant and non-toxic constituents. However, the field is still in its nascent stages, with a clear need for more experimental research to bridge the gap between theoretical potential and practical device performance. Future work should focus on optimizing the fabrication of high-quality SnSe_2 thin films and developing efficient device architectures to unlock their photovoltaic capabilities. For researchers and scientists in the field, while perovskites offer a high-performance platform, SnSe_2 presents an opportunity for foundational research into a potentially sustainable solar technology.

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- To cite this document: BenchChem. [A Comparative Guide to Photovoltaic Efficiencies: Tin Selenide (SnSe_2) vs. Perovskite Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1590759#photovoltaic-efficiency-of-snse2-compared-to-perovskite-solar-cells>]

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